

# Identity of "Antibiofilm Agent-10" is Ambiguous in Scientific Literature

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## Compound of Interest

Compound Name: Antibiofilm agent-10

Cat. No.: B3253823

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A comprehensive search for a specific chemical entity definitively named "**Antibiofilm agent-10**" has not yielded a singular, well-defined compound. The scientific literature contains references to various compounds with similar designations, such as "10d" and "10e," which have been investigated for their antibiofilm properties. However, a universally recognized "**Antibiofilm agent-10**" with a specific chemical structure and properties could not be identified.

One potential, though not explicitly confirmed, candidate is a compound referred to as "Antimicrobial agent-10". This molecule has a defined chemical structure and molecular formula. Further research would be required to ascertain if "Antimicrobial agent-10" is indeed the "**Antibiofilm agent-10**" of interest and to gather the necessary data for a comprehensive technical guide.

Without a precise chemical identity for "**Antibiofilm agent-10**," it is not possible to provide an in-depth technical guide covering its chemical structure, properties, experimental protocols, and signaling pathways as requested.

## Potential Candidate: Antimicrobial Agent-10

While not explicitly named "**Antibiofilm agent-10**," a compound with the designation "Antimicrobial agent-10" has been identified with the following details<sup>[1]</sup>:

Chemical Properties of Antimicrobial agent-10

Property	Value
Molecular Formula	C78H65Cl2F13N10O24
Molecular Weight	1844.3 g/mol
IUPAC Name	(1S,2R,19S,22R,34S,37R,40R,52R)-2-[(2R,3R,4R,5S,6R)-3-acetamido-4,5-dihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-5,15-dichloro-26,31,44,47,49,64-hexahydroxy-21,35,38,54,56,59-hexaoxo-22-[4-(4,4,5,5,6,6,7,7,8,8,9,9,9-tridecafluorononoxymethyl)triazol-1-yl]-7,13,28-trioxa-20,36,39,53,55,58-hexazaundecacyclo[38.14.2.23,6.214,17.219,34.18,12.123,27.129,33.141,45.010,37.046,51]hexahexaconta-3,5,8,10,12(64),14,16,23(61),24,26,29(60),30,32,41(57),42,44,46(51),47,49,62,65-henicosane-52-carboxylic acid

Further investigation into the biological and antibiofilm activities of this specific molecule is necessary to determine if it aligns with the intended subject of the requested technical guide. Researchers and drug development professionals are advised to verify the precise identity of the compound of interest before proceeding with further research and development efforts.

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## References

- 1. Antimicrobial agent-10 | Benchchem [benchchem.com]
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